Technical Monograph: 2-Chloro-1-ethoxy-4-nitrobenzene[1][2][3]

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Compound of Interest

Compound Name:	*2-Chloro-1-ethoxy-4-nitrobenzene*
CAS No.:	*5493-71-0*
Cat. No.:	*B1602237*

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Executive Summary

2-Chloro-1-ethoxy-4-nitrobenzene (CAS RN: 5493-71-0) is a specialized aromatic ether used primarily as an intermediate in the synthesis of azo dyes, agrochemicals, and pharmaceutical precursors.[1][2][3][4] Structurally characterized by a phenetole core with chloro and nitro substituents, it serves as a critical electrophilic scaffold for nucleophilic aromatic substitution and a precursor for functionalized anilines via nitro-reduction. This guide provides a comprehensive technical analysis of its nomenclature, physicochemical properties, synthetic protocols, and safety considerations.

Chemical Identity & Nomenclature[6][7]

The IUPAC name **2-Chloro-1-ethoxy-4-nitrobenzene** is derived based on the priority rules for benzene derivatives. While "phenetole" (ethoxybenzene) is often used as a parent name in industrial contexts, IUPAC systematic naming treats the ethoxy group as a substituent.

- Principal Functional Group: In the absence of high-priority groups like carboxylic acids or aldehydes, the benzene ring is the parent.

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- Substituent Priority: The substituents are Chloro (-Cl), Ethoxy (-OCH_2CH_3), and Nitro (-NO_2).
- Numbering: The position 1 is assigned to the ethoxy group to minimize the locant set when combined with the chloro group at position 2 and nitro at position 4. This follows the alphabetical rule for lowest locants if ambiguity exists, but practically, the ether oxygen often dictates position 1 in this specific isomer family.

Synonyms:

- 2-Chloro-4-nitrophenetole
- 3-Chloro-4-ethoxynitrobenzene (Less common; based on nitro priority)
- Benzene, 2-chloro-1-ethoxy-4-nitro- (Chemical Abstracts Service)[1][2][5][3]

Physicochemical Profile

The compound exhibits properties typical of nitro-halogenated aromatic ethers: low water solubility, high lipophilicity, and crystallinity.

Property	Value / Description
Molecular Formula	$C_8H_8ClNO_3$
Molecular Weight	201.61 g/mol
CAS Registry Number	5493-71-0
Appearance	Pale yellow to brownish crystalline solid
LogP (Predicted)	~3.17 (High Lipophilicity)
Topological Polar Surface Area (TPSA)	55.05 $Å^2$
H-Bond Donors / Acceptors	0 / 3
Solubility	Soluble in organic solvents (DCM, Ethyl Acetate, Ethanol); Insoluble in water.[1][2]

Synthetic Methodologies

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The most robust and field-proven synthesis involves the O-alkylation (Williamson Ether Synthesis) of the commercially available precursor, 2-chloro-4-nitrophenol. This route avoids the poor regioselectivity associated with direct chlorination of 4-nitrophenetole.

Reaction Pathway

The synthesis proceeds via the deprotonation of the phenol followed by nucleophilic attack on an ethylating agent (Ethyl Iodide or Diethyl Sulfate).

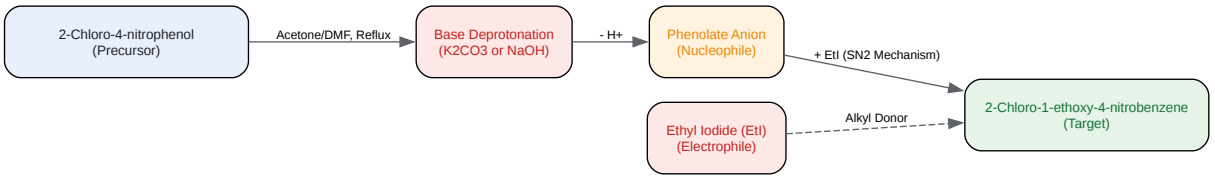

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Figure 1: Synthetic pathway via O-alkylation of 2-chloro-4-nitrophenol.

Detailed Experimental Protocol

Objective: Synthesis of **2-Chloro-1-ethoxy-4-nitrobenzene** on a 10g scale.

Reagents:

- 2-Chloro-4-nitrophenol (10.0 g, 57.6 mmol)
- Ethyl Iodide (10.8 g, 69.1 mmol, 1.2 eq) or Diethyl Sulfate
- Potassium Carbonate (K_2CO_3), anhydrous (15.9 g, 115 mmol, 2.0 eq)
- Acetone (100 mL) or DMF (50 mL) for higher rate

Procedure:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.

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- Dissolution: Dissolve 2-chloro-4-nitrophenol in Acetone (100 mL).
- Deprotonation: Add anhydrous K_2CO_3 in a single portion. The suspension may turn bright yellow/orange due to phenolate formation. Stir at room temperature for 15 minutes.
- Alkylation: Add Ethyl Iodide dropwise via a syringe or addition funnel.
- Reflux: Heat the mixture to reflux (approx. 60°C for acetone) for 4–6 hours. Monitor reaction progress via TLC (Silica; Hexane:EtOAc 8:2). The starting phenol (more polar) should disappear.
- Workup:
  - Cool the mixture to room temperature.
  - Filter off the inorganic salts (K_2CO_3/KI).
  - Concentrate the filtrate under reduced pressure (Rotavap) to remove solvent.
  - Dissolve the residue in Ethyl Acetate (50 mL) and wash with 1M NaOH (2 x 20 mL) to remove unreacted phenol.
  - Wash with Brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography if high purity (>99%) is required.

Applications in Drug Development & Agrochemicals

2-Chloro-1-ethoxy-4-nitrobenzene serves as a "masked" aniline. The nitro group can be selectively reduced to an amino group, yielding 2-chloro-4-phenetidine, a scaffold found in various bioactive molecules.

Functional Group Transformations

- Reduction (Bechamp or Catalytic Hydrogenation):
  - Reagents: Fe/HCl or H_2/Pd-C.

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- Product: 3-Chloro-4-ethoxyaniline.
- Utility: Precursor for coupling with isocyanates (urea formation) or acid chlorides (amide formation) in drug discovery.

- Nucleophilic Aromatic Substitution (SNAr):
  - The ethoxy group is relatively stable, but the nitro group activates the ring. However, the chlorine atom at position 2 is sterically hindered and less activated than if it were ortho/para to the nitro group without the electron-donating ethoxy group. Harsh conditions can displace the ethoxy group or the chlorine depending on the nucleophile.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are expected:

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - δ 1.48 (t, 3H): Methyl protons of the ethoxy group.
  - δ 4.18 (q, 2H): Methylene protons of the ethoxy group (deshielded by Oxygen).
  - δ 6.98 (d, 1H, J ≈ 9 Hz): Proton at position 6 (ortho to ethoxy, shielded relative to others).
  - δ 8.15 (dd, 1H, J ≈ 9, 2.5 Hz): Proton at position 5 (ortho to nitro).
  - δ 8.30 (d, 1H, J ≈ 2.5 Hz): Proton at position 3 (ortho to nitro and chloro; most deshielded).
- IR Spectroscopy:
  - 1520 & 1340 cm^{-1}: Strong N-O stretches (Nitro group).
  - 1250 cm^{-1}: C-O-C asymmetric stretch (Aryl ether).
- Mass Spectrometry (GC-MS):
  - Molecular Ion (M+): m/z 201 (100%) and 203 (33%) showing the characteristic Chlorine isotope pattern (^{35}Cl/^{37}Cl).

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Safety & Handling

Hazard Classification:

- Acute Toxicity: Harmful if swallowed or inhaled. Nitro compounds are known methemoglobinemia inducers.[6][7]
- Skin/Eye Irritation: Causes serious eye irritation and skin sensitization.

Handling Protocol:

- Engineering Controls: Always handle in a certified chemical fume hood to prevent inhalation of dust or vapors.
- PPE: Nitrile gloves (0.11 mm minimum thickness), safety goggles, and lab coat.
- Waste Disposal: Segregate as halogenated organic waste. Do not release into drains; toxic to aquatic life with long-lasting effects.

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